

TM5441 solubility in PBS and other buffers

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Compound of Interest

Compound Name: TM5441

Cat. No.: B611401

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Technical Support Center: TM5441

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **TM5441** in experimental settings. Below you will find troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **TM5441** in PBS and other common buffers, alongside detailed experimental protocols and a schematic of its primary signaling pathway.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **TM5441**?

A1: The recommended solvent for preparing a high-concentration stock solution of **TM5441** is dimethyl sulfoxide (DMSO).^{[1][2][3]} **TM5441** is highly soluble in DMSO, allowing for the preparation of stock solutions up to 100 mg/mL.^[3] For optimal results and to avoid issues with moisture absorption which can affect solubility, it is recommended to use fresh, anhydrous DMSO.^[2]

Q2: I am observing precipitation when diluting my **TM5441** DMSO stock solution in aqueous buffers like PBS. What can I do to prevent this?

A2: **TM5441** has low solubility in aqueous solutions.^[2] Precipitation upon dilution of a DMSO stock solution into aqueous buffers is a common issue. To mitigate this, we recommend the following:

- Use a lower concentration stock solution: While highly concentrated stock solutions are possible in DMSO, using a lower starting concentration (e.g., 10 mM) can sometimes facilitate better mixing into the aqueous buffer.
- Increase the percentage of organic co-solvent: For in vivo studies, formulations with co-solvents like PEG300 and Tween-80 have been successfully used to maintain solubility.^[1] For in vitro assays, ensure the final concentration of DMSO in your culture medium is kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.
- Sonication and warming: Gentle warming to 37°C and brief sonication can help to redissolve small amounts of precipitate. However, prolonged heating is not recommended.
- Prepare fresh dilutions: It is best to prepare working dilutions fresh for each experiment and use them immediately to minimize the chances of precipitation over time.

Q3: What is the known solubility of **TM5441** in PBS?

A3: While specific quantitative data for the solubility of **TM5441** in PBS alone is limited, one study reports a solubility of 0.14 mg/mL in a 1:6 mixture of DMF and PBS (pH 7.2). This indicates that the solubility in PBS is likely to be low. Researchers should anticipate that achieving high concentrations of **TM5441** in purely aqueous buffers like PBS will be challenging.

Q4: Can I store **TM5441** solutions? If so, under what conditions?

A4: **TM5441** powder can be stored at -20°C for up to 3 years.^[4] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to 2 years or at -20°C for up to 1 year.^{[1][3]} It is recommended to use freshly prepared aqueous working solutions immediately.

Solubility Data

The following table summarizes the known solubility of **TM5441** in various solvents.

Solvent/Buffer	Concentration	Notes
DMSO	up to 100 mg/mL (233.20 mM)	Ultrasonic assistance may be needed.[3]
DMSO	86 mg/mL (200.55 mM)	Use fresh, moisture-free DMSO.[2]
DMF	33 mg/mL	
DMF:PBS (pH 7.2) (1:6)	0.14 mg/mL	Indicates low aqueous solubility.
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

Experimental Protocols

Preparation of a 10 mM TM5441 Stock Solution in DMSO

Materials:

- **TM5441** powder (Molecular Weight: 428.82 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Equilibrate the **TM5441** powder to room temperature before opening the vial to prevent condensation.
- Weigh out a precise amount of **TM5441** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.288 mg of **TM5441**.
- Add the appropriate volume of anhydrous DMSO to the **TM5441** powder.

- Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

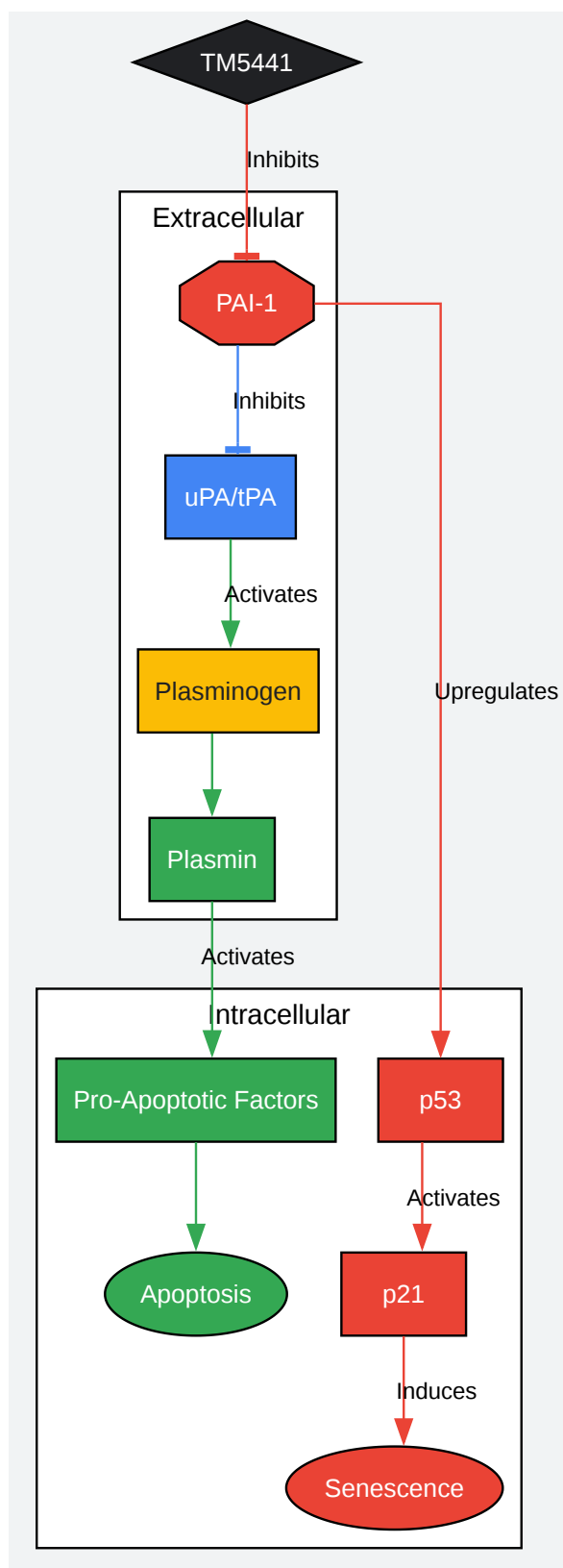
Preparation of Working Solutions for Cell-Based Assays

Procedure:

- Thaw an aliquot of the 10 mM **TM5441** DMSO stock solution at room temperature.
- Determine the final concentration of **TM5441** required for your experiment. For example, if the final desired concentration is 10 µM in a total volume of 1 mL of cell culture medium.
- Perform a serial dilution of the DMSO stock solution in cell culture medium. To achieve a 10 µM final concentration from a 10 mM stock, you can add 1 µL of the stock solution to 999 µL of cell culture medium.
- It is crucial to add the DMSO stock solution to the cell culture medium and mix immediately and thoroughly to prevent precipitation.
- Ensure the final concentration of DMSO in the cell culture medium is below a level that could cause cellular toxicity (typically less than 0.5%).
- Use the freshly prepared working solution immediately for your experiment.

Signaling Pathway

TM5441 is a potent and orally bioavailable inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). [5] By inhibiting PAI-1, **TM5441** can influence downstream signaling pathways involved in processes such as apoptosis and cellular senescence.



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Caption: **TM5441** inhibits PAI-1, leading to increased plasmin activity and apoptosis, and modulates senescence pathways.

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